

# 2-(2-Aminoethylamino)ethanol-d4 chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(2-Aminoethylamino)ethanol-d4

Cat. No.: B565554

[Get Quote](#)

## Technical Guide: 2-(2-Aminoethylamino)ethanol-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, applications, and safety considerations for **2-(2-Aminoethylamino)ethanol-d4**. This deuterated analog of 2-(2-Aminoethylamino)ethanol serves as a valuable tool in various research and development fields, particularly in metabolic and pharmacokinetic studies.

## Core Chemical Properties

**2-(2-Aminoethylamino)ethanol-d4**, a stable isotope-labeled compound, is primarily utilized as an internal standard or tracer in mass spectrometry-based analyses. Its key chemical identifiers and properties are summarized below.

Property	Value
IUPAC Name	2-(2-aminoethylamino)-1,1,2,2-tetradeuterioethanol[1][2]
Synonyms	2-(2-Aminoethylamino)ethanol-d4, Amino Alcohol EA-d4, (2-Hydroxyethyl)ethylenediamine-d4[1]
CAS Number	1246819-88-4[1]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> D <sub>4</sub> N <sub>2</sub> O[1]
Molecular Weight	108.18 g/mol [1][2]
Appearance	Colorless Oily Matter[1]

## Physicochemical Data

The physicochemical properties of **2-(2-Aminoethylamino)ethanol-d4** are crucial for its application in experimental settings. While some data is specific to the deuterated form, other parameters are often cited from the non-deuterated analog, 2-(2-Aminoethylamino)ethanol (CAS: 111-41-1).

Property	Value	Notes
Boiling Point	238-240 °C[1]	Data for the deuterated compound.
Melting Point	-28 °C[1]	Data for the deuterated compound.
Purity	95% by HPLC; 98% atom D[1]	Typical purity from suppliers.
Solubility	Soluble in Chloroform, DMSO, Methanol[1]	Data for the deuterated compound.
Density	1.03 g/mL at 25 °C	Data for the non-deuterated analog.
Refractive Index (n <sub>20/D</sub> )	1.485	Data for the non-deuterated analog.

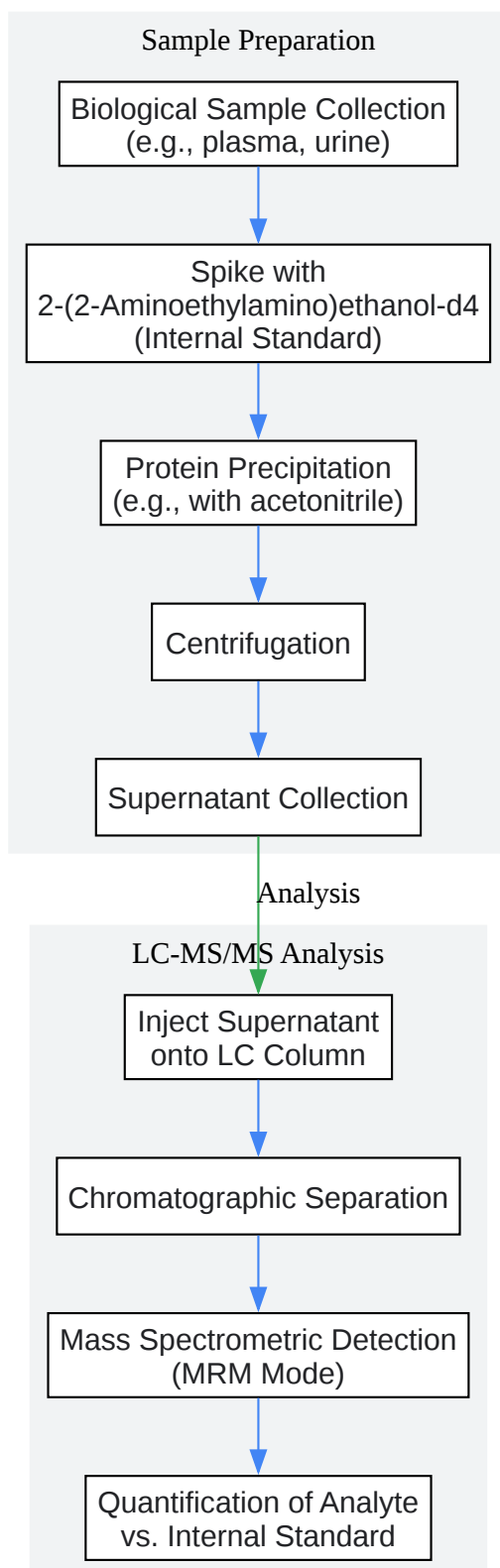
## Applications in Research and Development

The primary application of **2-(2-Aminoethylamino)ethanol-d4** lies in its use as a stable isotope-labeled internal standard for quantitative analysis and as a tracer in metabolic studies.

- **Metabolic Pathway Studies:** Researchers utilize **2-(2-Aminoethylamino)ethanol-d4** to trace the metabolic fate of its non-deuterated counterpart within biological systems. The deuterium label allows for the differentiation and quantification of the compound and its metabolites using mass spectrometry, providing insights into metabolic transformations.<sup>[1]</sup>
- **Pharmacokinetics (ADME):** In drug development, this compound is instrumental in studying the absorption, distribution, metabolism, and excretion (ADME) of drug candidates that share a similar structural motif. Its distinct mass allows for precise tracking and quantification in complex biological matrices.<sup>[1]</sup>

## Experimental Protocols

While specific experimental protocols are highly dependent on the research context, a generalized workflow for a pharmacokinetic study using **2-(2-Aminoethylamino)ethanol-d4** as an internal standard is outlined below.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a pharmacokinetic study.

## Safety and Handling

The safety and handling information for **2-(2-Aminoethylamino)ethanol-d4** is largely extrapolated from its non-deuterated analog. It is imperative to handle this chemical with appropriate precautions in a laboratory setting.

### Hazard Identification:

- Causes severe skin burns and eye damage.
- May cause an allergic skin reaction.
- May cause damage to organs through prolonged or repeated exposure.
- May damage fertility or the unborn child.

### Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Handling: Do not breathe mist, vapours, or spray. Use only in a well-ventilated area. Obtain special instructions before use.
- Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed. Store locked up.[3]

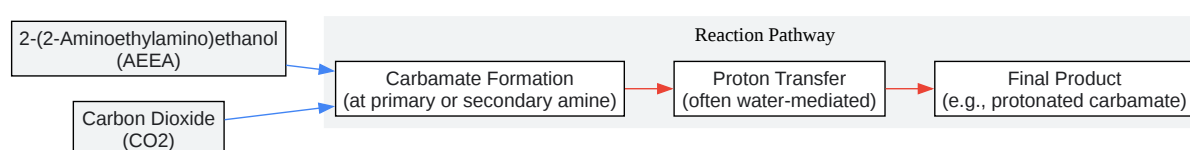
### First Aid:

- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting.

Seek immediate medical advice for any exposure.

## Logical Relationship: Reaction with Carbon Dioxide

The non-deuterated analog, 2-(2-aminoethylamino)ethanol (AEEA), is known for its ability to capture carbon dioxide. Computational studies have elucidated the reaction mechanism, which involves the formation of a carbamate. This process highlights the chemical reactivity of the amine groups.



[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway of AEEA with CO<sub>2</sub>.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [isotope.bocsci.com](https://isotope.bocsci.com) [isotope.bocsci.com]
- 2. 2-(2-Aminoethylamino)ethanol-d<sub>4</sub> | C<sub>4</sub>H<sub>12</sub>N<sub>2</sub>O | CID 71313218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [2-(2-Aminoethylamino)ethanol-d<sub>4</sub> chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565554#2-2-aminoethylamino-ethanol-d4-chemical-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)